

Personal protective equipment for handling ML218 hydrochloride

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Compound of Interest

Compound Name: ML218 hydrochloride

Cat. No.: B2892686

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Essential Safety and Handling Guide for ML218 Hydrochloride

This document provides immediate safety, operational, and disposal guidance for researchers, scientists, and drug development professionals handling **ML218 hydrochloride**.

Personal Protective Equipment (PPE)

When handling **ML218 hydrochloride**, it is crucial to use appropriate personal protective equipment to ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A particle filter is the recommended filter type. [1]

Handling and Storage

Engineering Controls: Ensure adequate ventilation, especially in confined areas, when handling **ML218 hydrochloride**.[\[1\]](#)

Handling Procedures:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Avoid dust formation.
- Do not breathe dust, fume, gas, mist, vapors, or spray.
- Wash face, hands, and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- Contaminated work clothing should not be allowed out of the workplace.

- Keep away from heat, sparks, open flames, and hot surfaces. – No smoking.
- Keep the container tightly closed.
- Ground/bond container and receiving equipment.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.

Storage: Store in a locked-up, well-ventilated place. Keep the container tightly closed and cool.

Accidental Release and Disposal Plan

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment as required. Keep people away from and upwind of the spill/leak. Evacuate personnel to safe areas. Remove all sources of ignition. Take precautionary measures against static discharges.
- Environmental Precautions: Do not flush into surface water or sanitary sewer systems.
- Methods for Containment and Cleaning Up: Remove all sources of ignition. Sweep up and shovel into suitable, closed containers for disposal.^[1] Avoid dust formation. Soak up with inert absorbent material.

Disposal: Dispose of contents and container to an approved waste disposal plant.

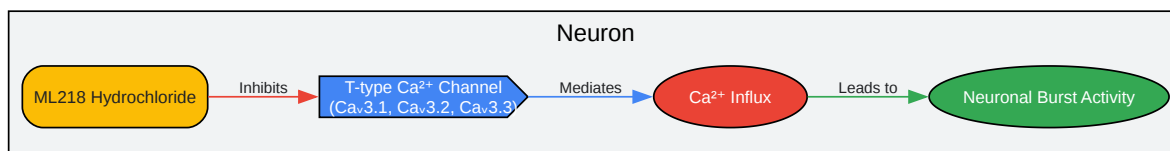
First Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.^[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.^[1]

- Inhalation: Remove to fresh air. Get medical attention immediately if symptoms occur.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[1]

Signaling Pathway of ML218 Hydrochloride

ML218 is a selective inhibitor of T-type calcium channels (Cav3.1, Cav3.2, and Cav3.3).[2][3][4] It has been shown to inhibit the burst activity in subthalamic nucleus (STN) neurons.[4][5] The diagram below illustrates the inhibitory effect of ML218 on T-type calcium channels, which in turn reduces calcium influx and downstream neuronal signaling.



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